

"physicochemical properties of aqueous metasilicic acid"

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Physicochemical Properties of Aqueous **Metasilicic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Metasilicic acid (H_2SiO_3), though often considered a hypothetical compound due to its instability in isolation, is a crucial intermediate in the chemistry of aqueous silica.^{[1][2]} Its properties and behavior in solution are of paramount importance in diverse fields, from materials science to drug delivery and biomineralization. This guide provides a comprehensive overview of the physicochemical properties of aqueous systems containing **metasilicic acid** and its more stable analogue, orthosilicic acid (H_4SiO_4). It details experimental protocols for characterization, presents quantitative data in a structured format, and visualizes key processes and workflows.

Chemical Identity and Structure

Metasilicic acid is structurally conceived as a silicon atom double-bonded to one oxygen atom and single-bonded to two hydroxyl groups ($(\text{HO})_2\text{Si}=\text{O}$).^[1] However, in aqueous solutions, it readily hydrates to form orthosilicic acid ($\text{Si}(\text{OH})_4$), a tetrahedral molecule.^[3] Due to its rapid polymerization, **metasilicic acid**'s existence is transient, and it is primarily studied as part of a dynamic equilibrium of silicic acid species.^{[1][4]} The IUPAC name for **metasilicic acid** is dihydroxy(oxo)silane.^{[3][5]}

Physicochemical Properties of Aqueous Silicic Acid

The behavior of **metasilicic acid** in water is intrinsically linked to the properties of the resulting solution of silicic acid species. Key physicochemical parameters are summarized below.

Acidity

Direct measurement of the pKa of **metasilicic acid** is not feasible due to its instability.^[1] Therefore, the acidity is typically represented by the dissociation constants of orthosilicic acid, which is a very weak acid.^{[6][7]}

Property	Value	Temperature (°C)	Reference
pKa ₁	9.84	25	^{[6][8]}
pKa ₂	13.2	25	^[6]

Solubility

The solubility of silicic acid is highly dependent on pH and temperature, and is governed by the solubility of amorphous silica.^[9] Above its solubility limit, silicic acid will polymerize.^[8]

Temperature (°C)	Solubility of Amorphous Silica (mg SiO ₂ /L)
25	~120 - 140 ^[9]
90	~350 ^[9]
250	~1230 ^[10]

The solubility is relatively constant between pH 5 and 8 but increases significantly at pH values above 9 due to the formation of silicate ions.^[9]

Diffusion Coefficient

The diffusion coefficient of dissolved silica is influenced by temperature and the composition of the solvent. In seawater at 25°C and a salinity of 36, the diffusion coefficient is approximately $(1.02 \pm 0.02) \times 10^{-5}$ cm²/s.^[1]

Viscosity

The viscosity of silicic acid solutions is a complex property that changes as polymerization proceeds. The viscosity of colloidal silica dispersions is influenced by pH and the presence of electrolytes.[11][12]

Polymerization of Metasilicic Acid

Aqueous **metasilicic acid** is highly prone to polymerization, a process that proceeds via a condensation mechanism to form siloxane bonds (Si-O-Si).[1] This process is critical in the formation of silica gels, nanoparticles, and in biomineralization.

Polymerization Mechanism

The polymerization of silicic acid occurs in several stages:

- Nucleation: Monomeric silicic acid molecules condense to form dimers, trimers, and small oligomers.[13]
- Particle Growth: These initial particles grow through the addition of more monomers.
- Aggregation/Gelation: The particles aggregate to form larger structures, which can eventually lead to the formation of a continuous gel network.

The rate of polymerization is significantly influenced by pH, concentration, and temperature.[14] The reaction is catalyzed by hydroxide ions at pH values above 2 and is fastest around neutral pH.[14]



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Caption: Polymerization of aqueous **metasilicic acid**.

Experimental Protocols

Preparation of Aqueous Silicic Acid Solution

A common method for preparing a dilute solution of silicic acid is through the acidification of a sodium metasilicate solution.^{[1][15]}

Materials:

- Sodium metasilicate (Na_2SiO_3)
- Hydrochloric acid (HCl) or a strong acid cation exchange resin
- Deionized water

Procedure:

- Prepare a dilute solution of sodium metasilicate in deionized water.
- Slowly add HCl with vigorous stirring, or pass the solution through a column containing a cation exchange resin in the H^+ form.^[16]
- The resulting solution contains primarily orthosilicic acid. To minimize polymerization, the solution should be kept dilute ($< 2 \text{ mM}$) and cool.^[1]

Determination of pKa by Potentiometric Titration

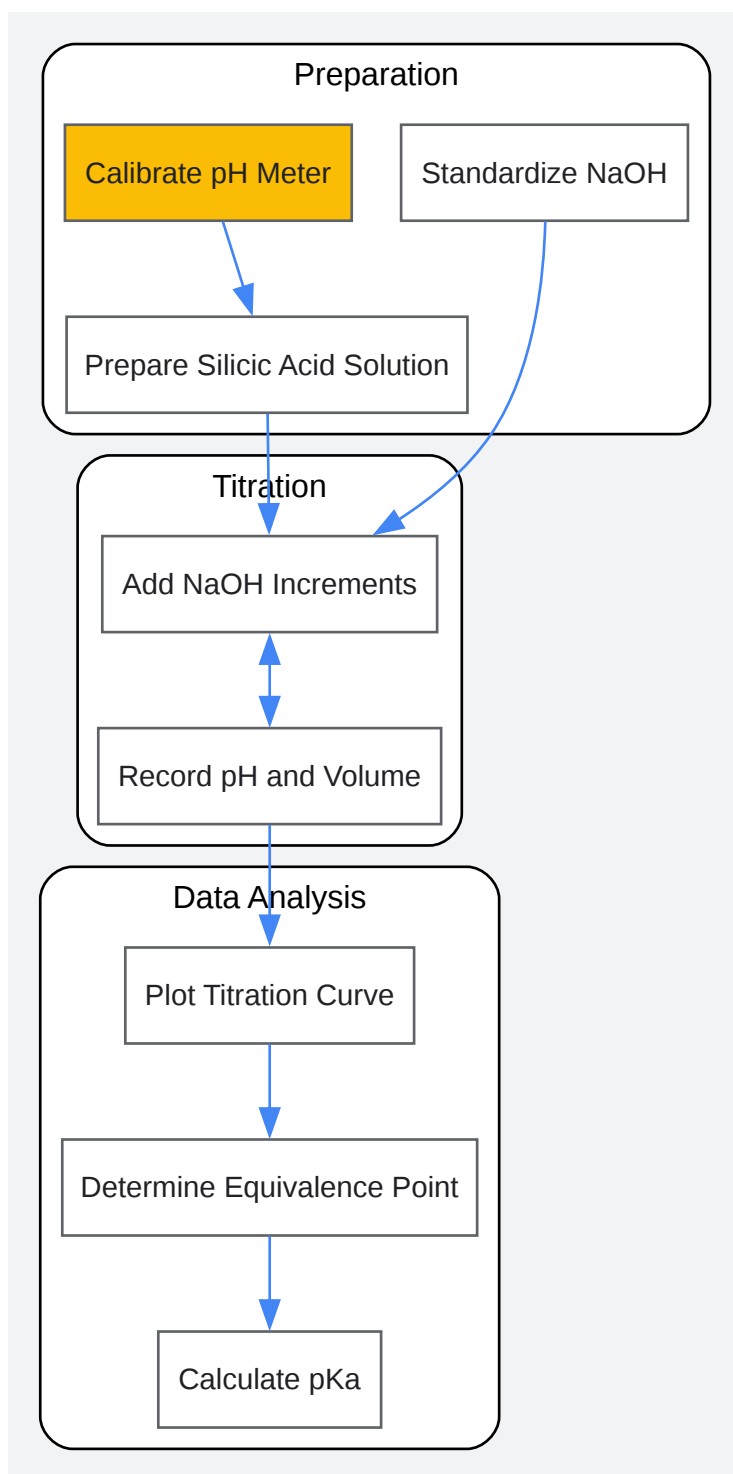
Materials:

- Aqueous silicic acid solution
- Standardized sodium hydroxide (NaOH) solution (carbonate-free)
- pH meter with a calibrated electrode
- Burette
- Stir plate and stir bar

Procedure:

- Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).^[16]

- Place a known volume of the silicic acid solution in a beaker with a stir bar.
- Titrate the solution with the standardized NaOH solution, adding small increments of the titrant.[\[17\]](#)
- Record the pH after each addition, allowing the reading to stabilize.[\[16\]](#)
- Plot the pH versus the volume of NaOH added.
- The pKa can be determined from the pH at the half-equivalence point.[\[4\]](#)



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Caption: Workflow for pKa determination by titration.

Characterization of Polymerization by Dynamic Light Scattering (DLS)

DLS is a technique used to measure the size distribution of small particles in suspension.

Procedure:

- Prepare a supersaturated solution of silicic acid.
- At various time points, take an aliquot of the solution and place it in a DLS cuvette.
- Measure the particle size distribution using a DLS instrument.
- The evolution of the particle size over time provides information on the kinetics of polymerization.[18]

Spectroscopic Characterization

- ²⁹Si NMR Spectroscopy: This is a powerful technique for identifying and quantifying the different silicate species (monomers, dimers, oligomers) in an aqueous solution.[5][14][18]
- Raman Spectroscopy: Can be used to study the structure of silica species in solution.

Relevance to Drug Development

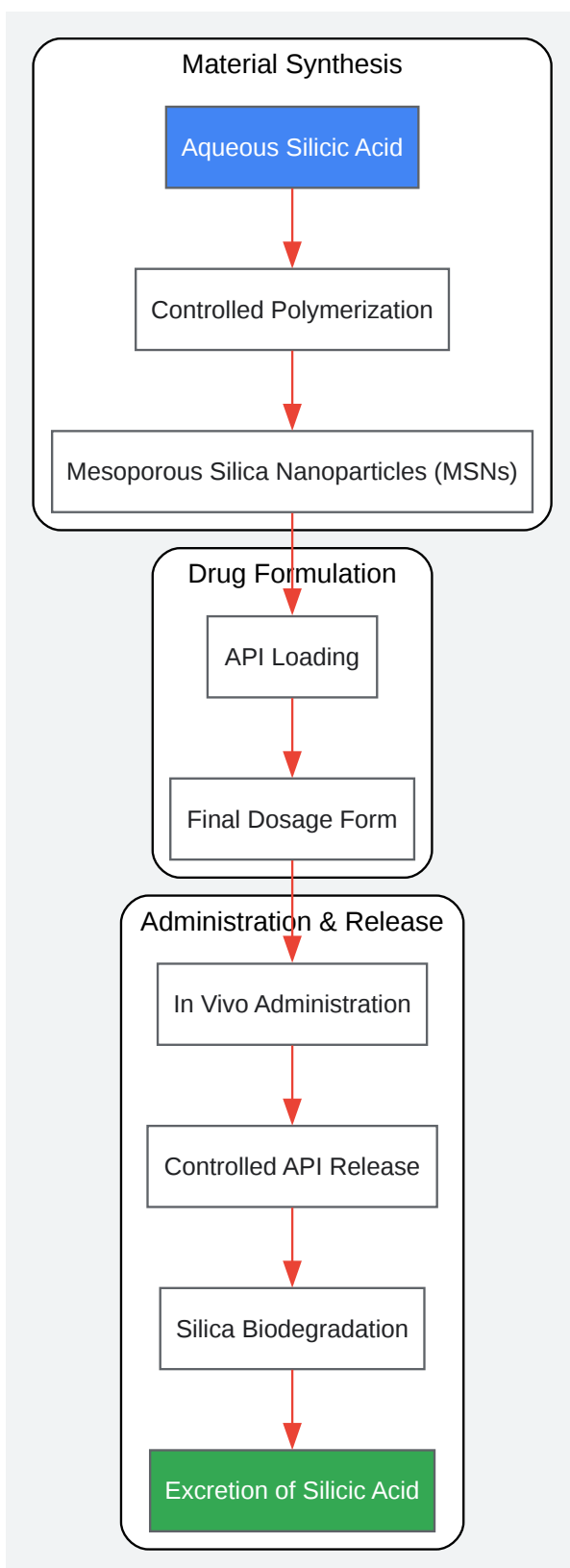
Silica-based materials are of growing interest in the pharmaceutical industry for their potential in drug delivery and formulation.

Drug Delivery

Mesoporous silica nanoparticles (MSNs) can be loaded with active pharmaceutical ingredients (APIs) and offer controlled release profiles.[8] The biocompatibility and biodegradability of silica are advantageous in this context.[8] Silica degrades in the body to silicic acid, which is then excreted.[8]

Formulation

Silica is used as an excipient in pharmaceutical formulations to improve flowability, act as a glidant, and enhance the dissolution of poorly soluble drugs.[19]



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Caption: Role of silicic acid in drug delivery.

Interactions with Biomolecules

Silicic acid can interact with proteins, which can be a factor in the biological effects of silica.[3] These interactions are also being explored for the controlled formation of silica structures for various applications.[18]

Conclusion

While **metasilicic acid** itself is a transient species, its formation and subsequent polymerization are fundamental to the behavior of silica in aqueous environments. A thorough understanding of the physicochemical properties of aqueous silicic acid solutions is essential for researchers in materials science, geology, and increasingly, in the pharmaceutical sciences. The ability to control the polymerization of silicic acid opens up new possibilities for the design of advanced drug delivery systems and functional biomaterials.

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- To cite this document: BenchChem. ["physicochemical properties of aqueous metasilicic acid"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074801#physicochemical-properties-of-aqueous-metasilicic-acid]

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